

Application Notes and Protocols for Measuring PGK1 Activation After (S)-Terazosin Treatment

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Compound of Interest

Compound Name: (S)-Terazosin

Cat. No.: B2492851

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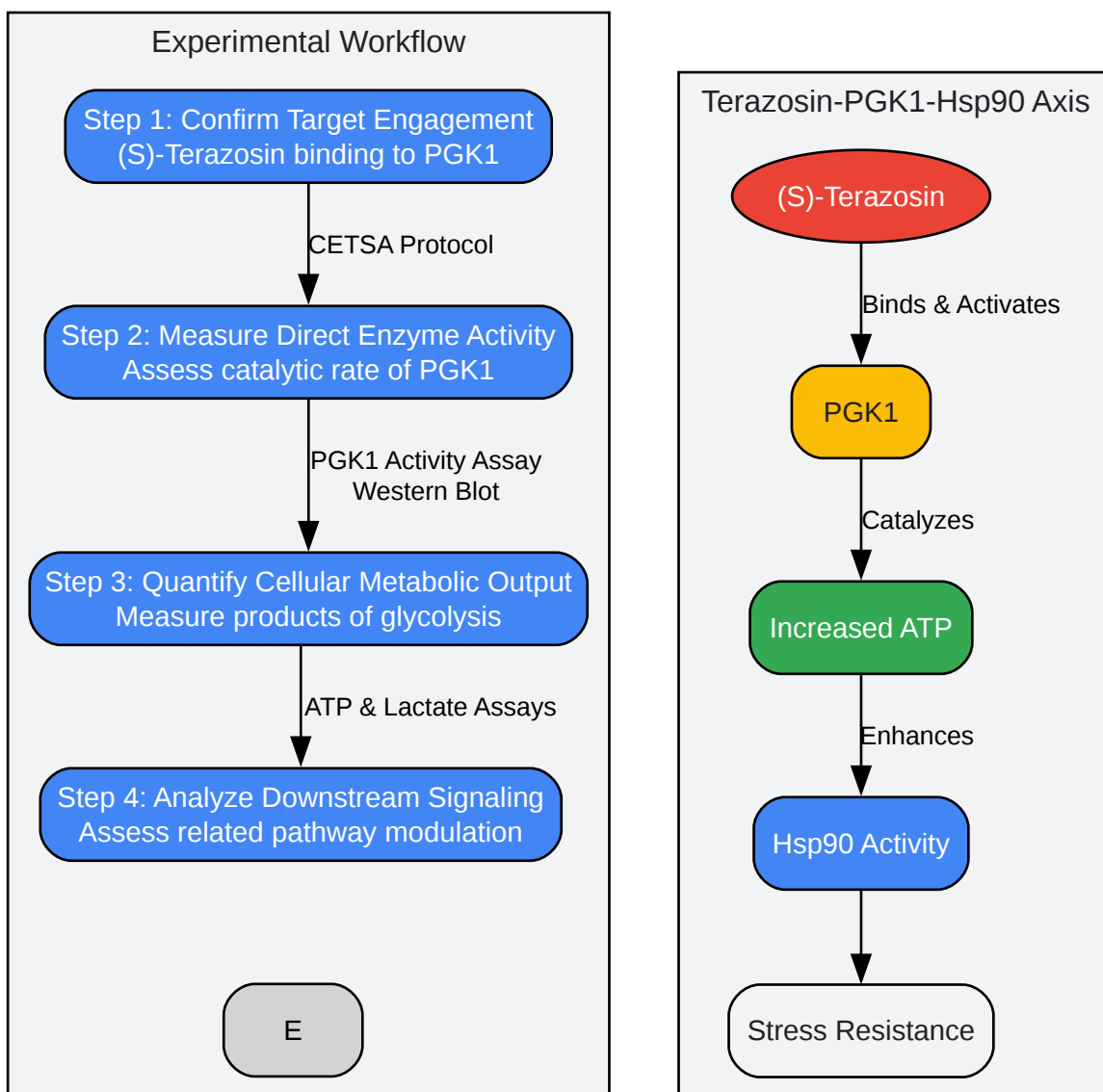
Audience: Researchers, scientists, and drug development professionals.

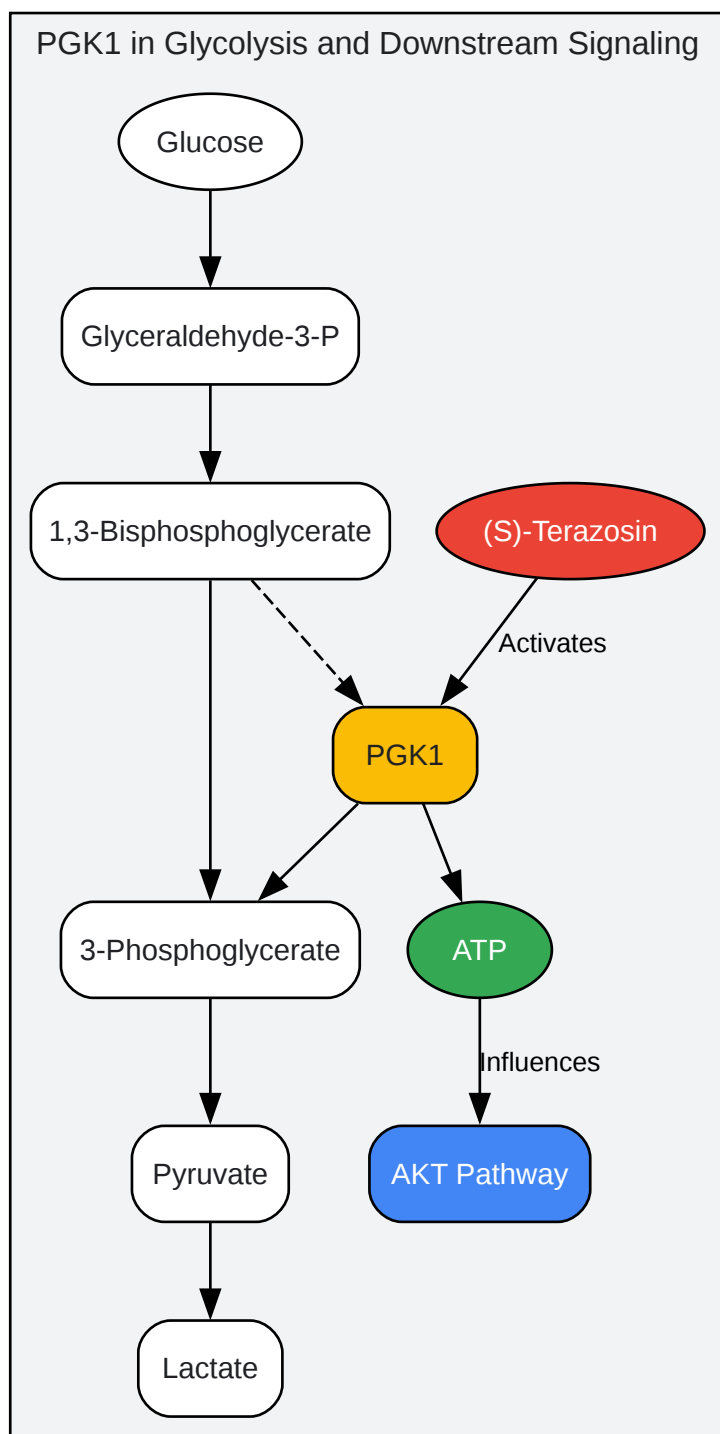
Introduction: Phosphoglycerate kinase 1 (PGK1) is a crucial enzyme in the glycolytic pathway, where it catalyzes the first ATP-generating step by converting 1,3-bisphosphoglycerate and ADP into 3-phosphoglycerate and ATP[1][2]. Its role in cellular energy metabolism makes it a significant target in various disease contexts[2]. Recently, the FDA-approved drug Terazosin has been identified as an activator of PGK1[3]. Specifically, the (S)-enantiomer of Terazosin binds to PGK1, enhances its enzymatic activity, and boosts cellular ATP levels. This discovery has opened new avenues for therapeutic development in diseases characterized by impaired energy metabolism, such as neurodegenerative disorders.

The mechanism of activation is noteworthy: low concentrations of Terazosin stimulate PGK1 activity, whereas higher concentrations can be inhibitory. This biphasic dose-response relationship necessitates precise and reliable methods to measure PGK1 activation. These application notes provide a comprehensive guide with detailed protocols for researchers to accurately quantify the effects of **(S)-Terazosin** on PGK1, from direct target engagement to downstream metabolic consequences.

Section 1: Overview of Measurement Strategies

A multi-tiered approach is recommended to fully characterize the activation of PGK1 by **(S)-Terazosin**. This involves confirming direct binding, measuring changes in enzyme kinetics, and quantifying the downstream cellular metabolic output.





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References

- 1. mdpi.com [mdpi.com]
- 2. 亞旭生物科技 [abscience.com.tw]
- 3. Terazosin activates Pgk1 and Hsp90 to promote stress resistance - PubMed [pubmed.ncbi.nlm.nih.gov]
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